

Application Notes and Protocols: The Role of Dibutyl Disulfide in Polymer Chemistry

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Compound of Interest		
Compound Name:	Dibutyl disulfide	
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These application notes provide a comprehensive overview of the roles of **Dibutyl disulfide** (DBDS) in polymer chemistry, with a primary focus on its established applications as a chemical peptizer and a devulcanizing agent. While not conventionally used as a primary vulcanizing agent, its potential as a sulfur donor in vulcanization systems is also discussed. Detailed experimental protocols and quantitative data are provided to guide laboratory applications.

Introduction to Dibutyl Disulfide in Polymer Processing

Dibutyl disulfide (DBDS), a symmetrical disulfide with the chemical formula C₈H₁₈S₂, is a versatile additive in the rubber and polymer industry. Its primary functions are to modify the rheological and structural properties of polymers, particularly natural rubber (NR) and synthetic elastomers like styrene-butadiene rubber (SBR). The reactivity of the disulfide bond in DBDS allows it to participate in radical-mediated reactions that can either break down polymer chains (peptization and devulcanization) or, under specific conditions, contribute to the formation of crosslinks (vulcanization).

Dibutyl Disulfide as a Chemical Peptizer



During the initial stages of rubber processing, high molecular weight elastomers exhibit high viscosity, making them difficult to mix with fillers and other additives. Mastication is a process that reduces this viscosity by breaking down the long polymer chains. Chemical peptizers are added during mastication to accelerate this process, reducing energy consumption and mixing time.[1][2]

DBDS acts as an effective chemical peptizer, particularly for natural rubber.[3][4] At the elevated temperatures of the mixing process, the disulfide bond in DBDS can cleave, generating butylthiyl radicals (BuS•). These radicals can abstract hydrogen atoms from the polymer backbone, creating macro-radicals. The polymer macro-radicals are unstable and undergo chain scission, leading to a reduction in molecular weight and viscosity.

Quantitative Data: Effect of DBDS as a Peptizer on Natural Rubber

The following table summarizes the typical effects of adding DBDS during the mastication of natural rubber. Data is compiled from various industry sources and representative studies.

Parameter	Control (No Peptizer)	With DBDS (0.2 phr)	With DBDS (0.5 phr)
Mooney Viscosity (ML 1+4 @ 100°C)	85 - 95	60 - 70	45 - 55
Mastication Time to Target Viscosity	10 - 15 min	5 - 8 min	3 - 5 min
Energy Consumption	High	Reduced by 20-30%	Reduced by 30-50%
Dispersion of Fillers	Good	Very Good	Excellent

phr: parts per hundred rubber

Experimental Protocol: Mastication of Natural Rubber with DBDS

Objective: To reduce the viscosity of natural rubber for improved processing.



Materials and Equipment:

- Natural Rubber (SMR 20 or equivalent)
- Dibutyl disulfide (DBDS)
- Two-roll mill or an internal mixer (e.g., Banbury mixer)
- Mooney viscometer
- Analytical balance

Procedure:

- Preparation: Ensure the two-roll mill or internal mixer is preheated to the desired mastication temperature (typically 120-150°C).
- Rubber Addition: Introduce the pre-weighed natural rubber into the mixer.
- Mastication (Initial): Allow the rubber to masticate for 1-2 minutes until it forms a continuous band on the mill or is well-fluxed in the internal mixer.
- Peptizer Addition: Add the specified amount of DBDS (e.g., 0.2-0.5 phr) directly into the nip
 of the two-roll mill or into the mixing chamber.
- Continued Mastication: Continue the mastication process, periodically cutting and blending the rubber on the mill to ensure uniform distribution of the peptizer. For an internal mixer, continue mixing according to the machine's standard operating procedure.
- Monitoring: Take small samples at regular intervals (e.g., every 2 minutes) and measure the Mooney viscosity until the target viscosity is reached.
- Discharge: Once the desired viscosity is achieved, sheet off the rubber from the mill or discharge it from the internal mixer.
- Cooling: Allow the masticated rubber to cool to room temperature before further processing.





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Workflow for Mastication of Natural Rubber with DBDS.

Dibutyl Disulfide as a Devulcanizing Agent

Devulcanization is the process of breaking the sulfur crosslinks in a cured rubber, allowing it to be reprocessed and recycled.[5] DBDS can act as a devulcanizing agent, particularly in thermo-mechanical processes. At elevated temperatures and under mechanical shear, the butylthiyl radicals generated from DBDS can attack the mono-, di-, and polysulfidic crosslinks, leading to their scission.[6] This process reduces the crosslink density of the vulcanizate, transforming the thermoset material back into a processable, plastic state.

Quantitative Data: Effect of DBDS on the Devulcanization of SBR

The following table illustrates the effect of DBDS on the properties of devulcanized Styrene-Butadiene Rubber (SBR).



Parameter	Vulcanized SBR (Control)	Devulcanized SBR with DBDS (2 wt%)	Devulcanized SBR with DBDS (5 wt%)
Crosslink Density (mol/cm³)	~1 x 10 ⁻⁴	~5 x 10 ⁻⁵	~2 x 10 ⁻⁵
Sol Fraction (%)	< 5	30 - 40	50 - 60
Mooney Viscosity of Revulcanizate	N/A	70 - 80	50 - 60
Tensile Strength of Revulcanizate (% of original)	100	60 - 70	40 - 50

Experimental Protocol: Thermo-mechanical Devulcanization of SBR with DBDS

Objective: To break down the crosslink network of cured SBR for recycling.

Materials and Equipment:

- Cured SBR vulcanizate (ground to a fine powder, e.g., 20-40 mesh)
- Dibutyl disulfide (DBDS)
- Internal mixer with temperature control (e.g., Brabender or Haake)
- Soxhlet extraction apparatus
- Toluene
- Mooney viscometer
- · Tensile tester

Procedure:

• Preparation: Preheat the internal mixer to the devulcanization temperature (e.g., 180-220°C).

Methodological & Application



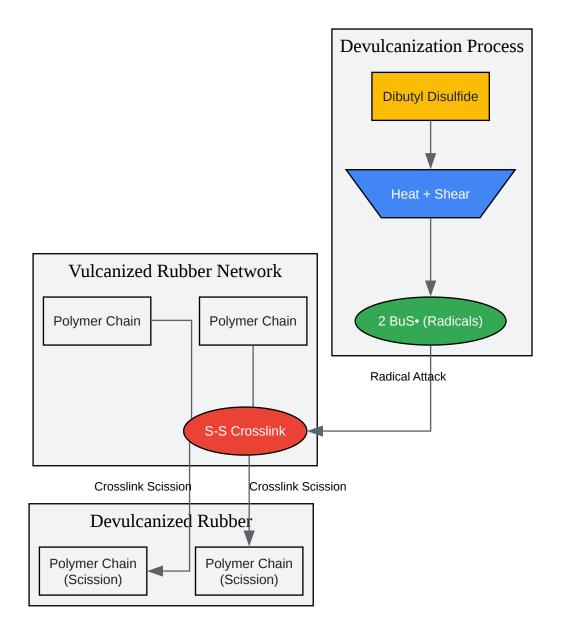


- Charging the Mixer: Add the ground SBR vulcanizate to the preheated mixer.
- DBDS Addition: Add the desired amount of DBDS (e.g., 2-5 wt% of the rubber) to the mixer.
- Devulcanization: Mix the components at a constant rotor speed (e.g., 50-60 rpm) for a specified time (e.g., 10-15 minutes).
- Discharge and Cooling: Discharge the devulcanized rubber and allow it to cool to room temperature.

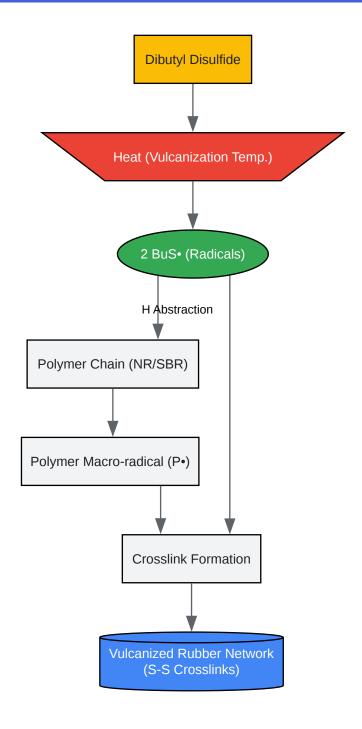
Characterization:

- Crosslink Density and Sol Fraction: Determine the crosslink density and sol fraction of the devulcanized rubber using equilibrium swelling in toluene and subsequent Soxhlet extraction, according to ASTM D2765.
- Revulcanization: Re-compound the devulcanized rubber with a standard vulcanization recipe (sulfur, accelerators, etc.) and cure it in a press.
- Mechanical Properties: Measure the tensile strength, modulus, and elongation at break of the revulcanized rubber according to ASTM D412.









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